

handling and safety precautions for 2-Amino-5-bromobenzothiazole

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Compound of Interest

Compound Name: 2-Amino-5-bromobenzothiazole

Cat. No.: B052254

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Technical Support Center: 2-Amino-5-bromobenzothiazole

This technical support guide is intended for researchers, scientists, and drug development professionals. It provides essential information on the safe handling, storage, and use of **2-Amino-5-bromobenzothiazole**, along with troubleshooting advice for common experimental issues.

Chemical and Physical Properties

A summary of the key quantitative data for **2-Amino-5-bromobenzothiazole** is provided below for easy reference.

Property	Value	Reference
CAS Number	20358-03-6	[1][2][3][4][5][6][7]
Molecular Formula	C ₇ H ₅ BrN ₂ S	[1][2][6]
Molecular Weight	229.10 g/mol	[2][5]
Appearance	Solid	[1]
Melting Point	194 - 198 °C	[1]
Boiling Point	366.8±34.0 °C (Predicted)	[1]
log Pow	2.84	[1]

Safety and Hazard Information

Proper handling and awareness of potential hazards are critical when working with this compound. The following tables summarize the GHS hazard classifications and recommended personal protective equipment.

Hazard Identification

Hazard Code	Description	Classification
H302	Harmful if swallowed	Acute Toxicity, Oral (Category 4)
H315	Causes skin irritation	Skin Irritation (Category 2)
H317	May cause an allergic skin reaction	Skin Sensitization (Category 1)
H319	Causes serious eye irritation	Serious Eye Irritation (Category 2A)
H335	May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory system

Data sourced from multiple safety data sheets.[1][8][9]

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may also be necessary.[8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. A complete suit protecting against chemicals may be required depending on the scale of the experiment.[1][8]
Respiratory Protection	For nuisance exposures, use a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.[1]

Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses specific issues that may be encountered during experiments involving **2-Amino-5-bromobenzothiazole**.

Q: What are the primary health risks associated with **2-Amino-5-bromobenzothiazole**? A: The primary risks include harm if swallowed, serious eye irritation, skin irritation, and potential respiratory irritation.[1][8] It may also cause an allergic skin reaction in sensitive individuals.[1]

Q: What should I do in case of accidental skin or eye contact? A: For skin contact, immediately wash the affected area with soap and plenty of water and consult a physician.[1] For eye contact, rinse thoroughly with plenty of water for at least 15 minutes and seek medical attention.[1][10][11]

Q: How should I handle an accidental spill of the solid material? A: First, ensure you are wearing appropriate PPE, including respiratory protection.[1] Evacuate unnecessary personnel

from the area. Avoid generating dust.[1][12] Carefully sweep or scoop the material into a suitable, labeled container for disposal.[10][13] Ensure the area is well-ventilated.[1]

Q: What is the correct way to store this chemical? A: Store the container tightly closed in a dry, cool, and well-ventilated area.[10][13] It should be stored locked up and away from incompatible materials such as strong oxidizing agents.[1][13]

Q: What are the known chemical incompatibilities? A: **2-Amino-5-bromobenzothiazole** is incompatible with strong oxidizing agents.[13]

Q: What happens if the compound is involved in a fire? A: During a fire, hazardous decomposition products can be released, including carbon oxides, nitrogen oxides (NO_x), sulfur oxides, and hydrogen bromide gas.[1] Firefighters should use a self-contained breathing apparatus.[1] Suitable extinguishing media include water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]

Q: How should I dispose of waste containing this chemical? A: All waste materials should be disposed of in accordance with local, regional, and national regulations. The material should be sent to an approved waste disposal plant.[9][10][11] Do not let the product enter drains.[1][11]

Experimental Protocol Example: Synthesis of a Substituted Benzothiazole Derivative

This protocol provides a general methodology for a typical synthetic application of **2-Amino-5-bromobenzothiazole**. Note: This is a generalized procedure and must be adapted and optimized for specific target molecules. All work must be performed in a properly functioning fume hood while wearing the recommended PPE.

Objective: To synthesize an N-acylated derivative of **2-Amino-5-bromobenzothiazole**.

Materials:

- **2-Amino-5-bromobenzothiazole**
- Anhydrous Pyridine (Solvent/Base)
- Acetyl Chloride (Acylating Agent)

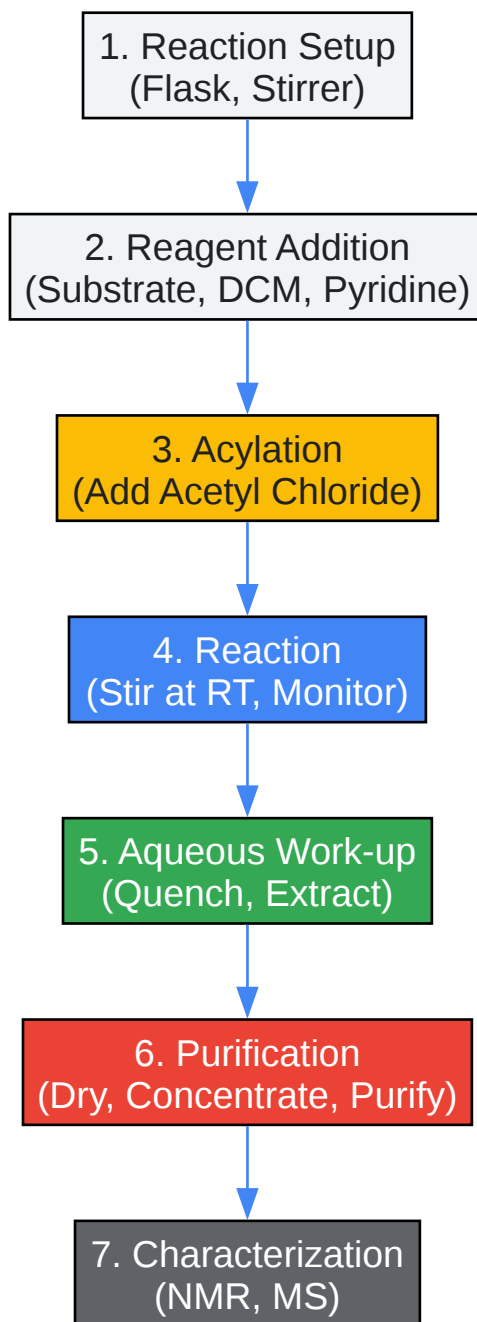
- Anhydrous Dichloromethane (DCM) (Solvent)
- Saturated Sodium Bicarbonate Solution
- Anhydrous Magnesium Sulfate
- Round-bottom flask, magnetic stirrer, dropping funnel, condenser

Procedure:

- **Reaction Setup:** In a fume hood, equip a dry 100 mL round-bottom flask with a magnetic stir bar.
- **Reagent Addition:** Add **2-Amino-5-bromobenzothiazole** (1.0 eq) and anhydrous DCM (20 mL) to the flask. Stir to dissolve/suspend the solid.
- **Base Addition:** Add anhydrous pyridine (1.2 eq) to the mixture.
- **Acylation:** Cool the flask in an ice bath. Add acetyl chloride (1.1 eq) dropwise via a dropping funnel over 15 minutes.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 4 hours. Monitor progress using Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench by slowly adding 20 mL of saturated sodium bicarbonate solution. Separate the organic layer.
- **Extraction:** Extract the aqueous layer twice with DCM (2 x 20 mL).
- **Purification:** Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by recrystallization or column chromatography.
- **Characterization:** Analyze the purified product using techniques such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry to confirm its structure and purity.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the synthesis experiment described above.



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Caption: Workflow for the synthesis of an N-acylated benzothiazole derivative.

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